

The Solubility of Iron(III) Acetylacetonate in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Iron(III)Acetylacetonate*

Cat. No.: *B076845*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of Iron(III) acetylacetonate, a compound of significant interest in various chemical and pharmaceutical applications. Understanding its solubility profile in different organic solvents is crucial for its effective use in synthesis, catalysis, and formulation development. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

Iron(III) acetylacetonate, a red-orange crystalline solid, exhibits a range of solubilities in common organic solvents. Its solubility is influenced by factors such as the polarity of the solvent and the temperature. The following table summarizes the available quantitative solubility data.

Solvent	Molar Mass (g/mol)	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)
Acetone	58.08	20	Readily Soluble[1]	-
Benzene	78.11	20	53.54[1]	1.94
25	52.5[2][3][4]	1.90		
Chloroform	119.38	20	Readily Soluble[1]	-
Dichloromethane	84.93	-	Soluble[5][6]	-
Diethyl Ether	74.12	20	Sparingly Soluble[1]	-
Ethanol	46.07	20	4.01[1]	0.25
268.15 - 298.15	Data available[7][8][9]	-		
Ethyl Acetate	88.11	268.15 - 298.15	Data available[7][8][9]	-
Heptane	100.21	-	Slightly Soluble[2][3][4]	-
Methanol	32.04	25	9.5[2][3][4]	0.84
n-Propanol	60.10	268.15 - 298.15	Data available[7][8][9]	-
Tetrahydrofuran	72.11	268.15 - 298.15	Data available[7][8][9]	-
Toluene	92.14	25	21.3[2][3][4]	0.65
Water	18.02	20	0.2[1][10]	0.03
25	0.16[2][3][4]	0.025		

Note: "Readily Soluble" and "Sparingly Soluble" are qualitative descriptions from the cited sources and do not have a precise quantitative value.

Experimental Protocol for Solubility Determination

The following is a standard methodology for determining the solubility of Iron(III) acetylacetonate in an organic solvent. This protocol is based on the static equilibrium method.

1. Materials and Equipment:

- Iron(III) acetylacetonate ($\text{Fe}(\text{acac})_3$), high purity
- Selected organic solvent, analytical grade
- Analytical balance (± 0.0001 g)
- Thermostatic shaker bath or magnetic stirrer with temperature control
- Calibrated thermometer
- Centrifuge
- Volumetric flasks and pipettes
- UV-Vis spectrophotometer or other suitable analytical instrument
- Syringe filters (chemically compatible with the solvent)

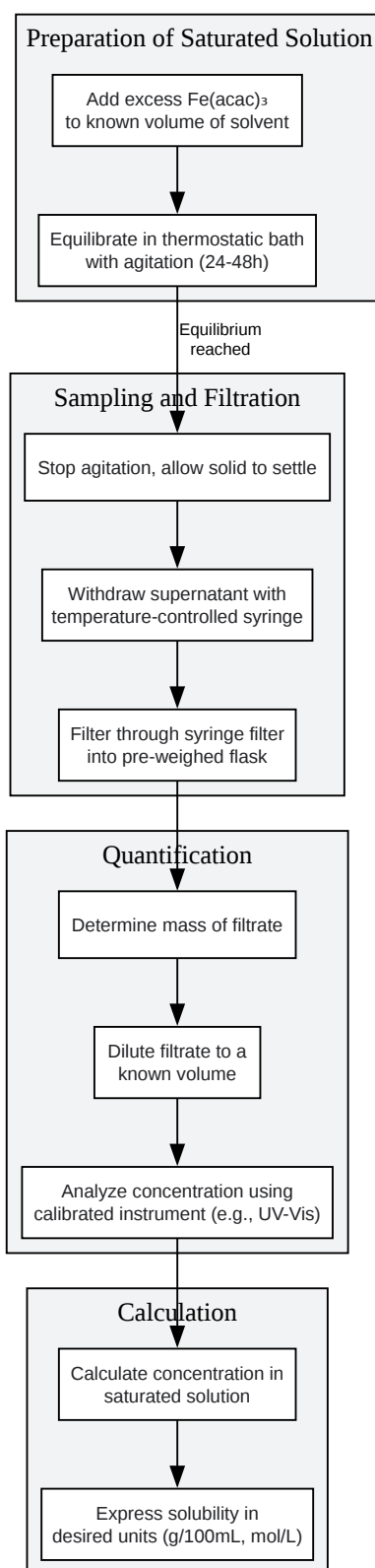
2. Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of Iron(III) acetylacetonate to a known volume of the organic solvent in a sealed container (e.g., a screw-cap vial or flask). The excess solid ensures that the solution reaches saturation.
 - Place the container in a thermostatic shaker bath set to the desired temperature.

- Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) with continuous agitation to ensure saturation is reached.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, stop the agitation and allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe (to the equilibration temperature) to avoid precipitation or dissolution during sampling.
 - Immediately filter the withdrawn sample through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solid particles.
- Quantification:
 - Determine the mass of the collected filtrate.
 - Dilute the filtrate with a known volume of the same solvent to a concentration suitable for the analytical method.
 - Analyze the concentration of Iron(III) acetylacetonate in the diluted solution using a calibrated analytical instrument. UV-Vis spectrophotometry is often suitable for colored compounds like $\text{Fe}(\text{acac})_3$. A calibration curve should be prepared using standard solutions of known concentrations.
- Calculation of Solubility:
 - From the determined concentration and the dilution factor, calculate the concentration of Iron(III) acetylacetonate in the original saturated solution.
 - Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical flow of the experimental protocol described above.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the solubility of Iron(III) acetylacetonate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Iron(III) acetylacetonate, 99+% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. Ferric acetylacetonate | 14024-18-1 [chemicalbook.com]
- 3. Iron(III) acetylacetonate [chembk.com]
- 4. IRON ACETYLACETONATE - Ataman Kimya [atamanchemicals.com]
- 5. Electrochemical Screening and DFT Analysis of Acetylacetonate Metal Complexes in Organic Solvents - PMC [pmc.ncbi.nlm.nih.gov]
- 6. academic.oup.com [academic.oup.com]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Collection - Determination of Solubility and Thermodynamic Analysis of Iron(III) β -Diketonate Compounds in Pure Solvents - Journal of Chemical & Engineering Data - Figshare [acs.figshare.com]
- 9. Determination of Solubility and Thermodynamic Analysis of Iron(III) β -Diketonate Compounds in Pure Solvents - Beijing Institute of Technology [pure.bit.edu.cn]
- 10. Tris(acetylacetonato)iron(III) - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [The Solubility of Iron(III) Acetylacetonate in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076845#solubility-of-iron-iii-acetylacetonate-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com